

Essential Guide to Ddr1-IN-4: Safe Handling and Disposal

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Compound of Interest

Compound Name: Ddr1-IN-4

Cat. No.: B607013

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For researchers and scientists in the field of drug development, the proper management of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling and disposal of **Ddr1-IN-4**, a potent and selective Discoidin Domain Receptor 1 (DDR1) inhibitor. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Properties of Ddr1-IN-4

A clear understanding of a compound's properties is the first step in safe handling. Key quantitative data for **Ddr1-IN-4** is summarized below.

Property	Value
Molecular Formula	C ₂₃ H ₂₀ BrF ₃ N ₆ O ₃
Molecular Weight	565.34 g/mol
CAS Number	2125676-13-1
IC ₅₀ for DDR1	29 nM[1][2]
IC ₅₀ for DDR2	1.9 µM (1900 nM)[1][2]
Solubility	Soluble in DMSO (200 mg/mL, 353.77 mM)[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.[1]

Proper Disposal Procedures for Ddr1-IN-4

As a research chemical, **Ddr1-IN-4** must be disposed of in accordance with institutional, local, state, and federal regulations. The following step-by-step guide outlines the recommended disposal protocol.

Step 1: Consult Institutional Guidelines Before initiating any disposal process, consult your institution's Environmental Health and Safety (EHS) department. They will provide specific protocols and resources for chemical waste management that are compliant with all applicable regulations.

Step 2: Waste Segregation Properly segregate **Ddr1-IN-4** waste. Do not mix it with non-hazardous or general laboratory waste.

- **Solid Waste:** Collect unused or expired **Ddr1-IN-4** powder, as well as any lab materials heavily contaminated with the solid compound (e.g., weighing boats, contaminated gloves), in a clearly labeled, sealed container.
- **Liquid Waste:** Solutions containing **Ddr1-IN-4** (e.g., from experiments or stock solutions) should be collected in a designated, leak-proof, and shatter-resistant waste container. Ensure the container is compatible with the solvent used (e.g., DMSO).

Step 3: Labeling Clearly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Ddr1-IN-4**"
- The solvent used (if applicable, e.g., "DMSO")
- The approximate concentration and quantity of the waste
- The date the waste was first added to the container
- The principal investigator's name and laboratory contact information

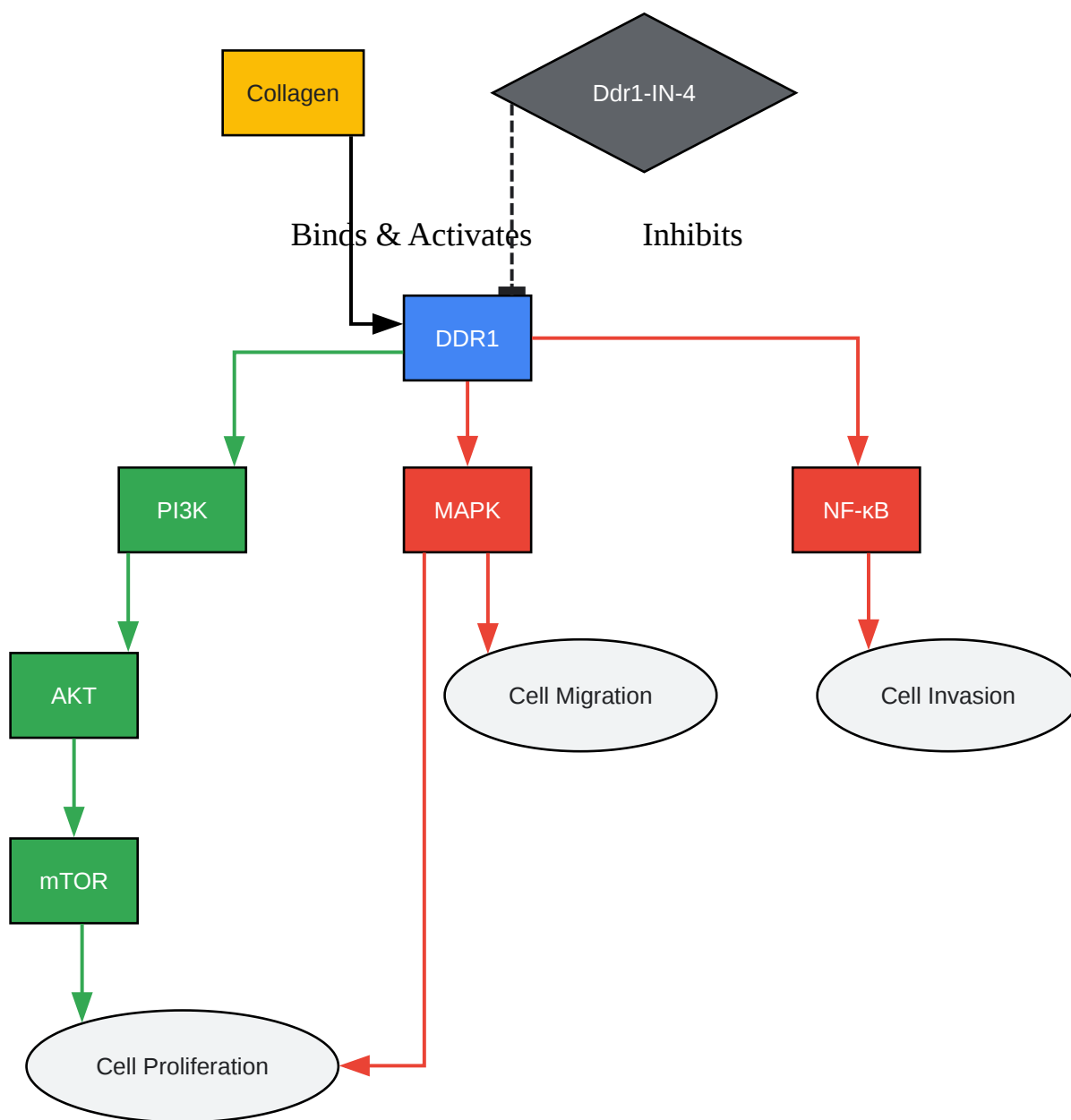
Step 4: Storage of Waste Store the sealed and labeled waste containers in a designated, secure secondary containment area within the laboratory. This area should be away from

drains, heat sources, and incompatible chemicals.

Step 5: Arrange for Pickup Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of chemical waste down the drain or in the regular trash.

DDR1 Signaling Pathway

DDR1 is a receptor tyrosine kinase that is activated by collagen.^[3] Its activation triggers several downstream signaling pathways involved in cellular processes like proliferation, migration, and invasion.^[4] The following diagram illustrates a simplified overview of the DDR1 signaling cascade.



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Caption: Simplified DDR1 signaling pathway and the inhibitory action of **Ddr1-IN-4**.

Experimental Protocols

While specific experimental protocols for **Ddr1-IN-4** are highly dependent on the research application, a general protocol for assessing its in vitro efficacy is outlined below. This is based on methodologies used to characterize similar kinase inhibitors.[5]

In Vitro DDR1 Phosphorylation Inhibition Assay

- Cell Culture: Culture cells overexpressing DDR1 (e.g., HT1080 cells) in appropriate media. [1]
- Plating: Seed the cells in 96-well plates and allow them to adhere overnight.
- Serum Starvation: Replace the growth medium with serum-free medium and incubate for 24 hours to reduce basal receptor phosphorylation.
- Inhibitor Treatment: Prepare serial dilutions of **Ddr1-IN-4** in serum-free medium. Add the diluted inhibitor to the cells and incubate for a predetermined time (e.g., 1-2 hours).
- Collagen Stimulation: To activate DDR1, add a solution of collagen to the wells and incubate for the desired time.
- Cell Lysis: Aspirate the medium and lyse the cells using a suitable lysis buffer containing protease and phosphatase inhibitors.
- ELISA or Western Blot: Analyze the cell lysates to determine the levels of phosphorylated DDR1 and total DDR1. An ELISA-based assay or Western blotting with specific antibodies can be used for this purpose. [5]
- Data Analysis: Calculate the percentage of inhibition of DDR1 phosphorylation at each concentration of **Ddr1-IN-4** and determine the IC₅₀ value.

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